

Technical Support Center: Synthesis of 2-Amino-6-methoxy-3-nitropyridine

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Compound of Interest

Compound Name: 2-Amino-6-methoxy-3-nitropyridine

Cat. No.: B1334430

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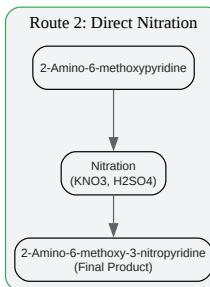
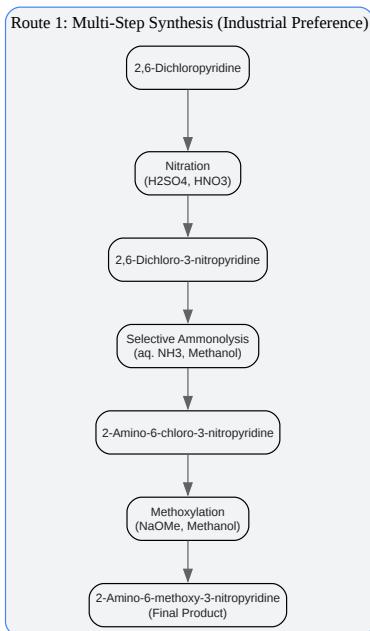
Prepared by the Office of Senior Application Scientist

Welcome to the technical support guide for the synthesis of **2-Amino-6-methoxy-3-nitropyridine** (CAS: 73896-36-3). This document is designed for researchers, chemists, and drug development professionals to provide in-depth troubleshooting, frequently asked questions (FAQs), and optimized protocols to enhance reaction yield and product purity. This versatile compound is a crucial intermediate in medicinal chemistry, particularly for pharmaceuticals and agrochemicals.[\[1\]](#)

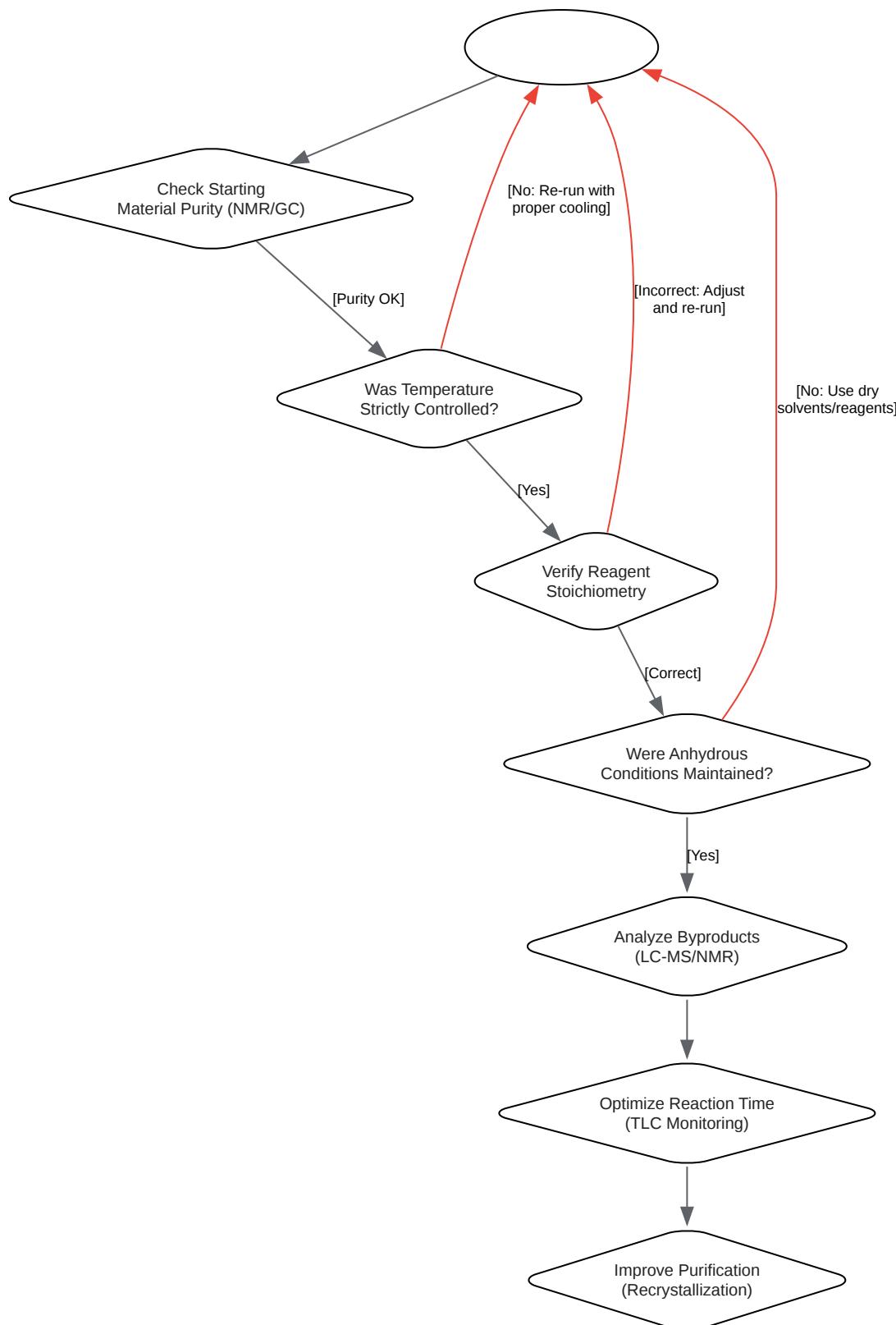
I. Synthetic Strategy Overview

The successful synthesis of **2-Amino-6-methoxy-3-nitropyridine** hinges on the careful execution of a multi-step pathway or a direct nitration approach. Each route presents unique challenges and optimization opportunities. The most common and industrially scalable method begins with 2,6-dichloropyridine, while an alternative involves the direct nitration of 2-amino-6-methoxypyridine.[\[2\]](#)[\[3\]](#)

Below is a workflow diagram illustrating the primary synthetic routes.



Route 1:
- Better control over regioselectivity
- More steps, but often higher overall yield and purity
- Avoids hazardous direct nitration of activated rings

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